Technical Comparison Guide: Methyl 5-chloro-2-methoxy-d3-benzoate

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Compound of Interest	
Compound Name:	*METHYL 5-CHLORO-2-METHOXY-D3-BENZOATE*
CAS No.:	*1219803-33-4*
Cat. No.:	*B567239*

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Executive Summary & Strategic Context

Methyl 5-chloro-2-methoxy-d3-benzoate (CAS: N/A for specific isotopologue; Parent CAS: 33924-48-0) is the deuterated isotopologue of the standard reagent Methyl 5-chloro-2-methoxybenzoate.[1]

This guide compares the deuterated variant against its non-deuterated parent to assist researchers in:

- Metabolic Stability Studies: Leveraging the Deuterium Kinetic Isotope Effect (DKIE) to retard CYP450-mediated O-demethylation.[2]
- Quantitative NMR (qNMR): Using the d3-variant as a "silent" internal standard or to simplify complex aromatic region integration.[2]
- Mass Spectrometry: Serving as an ideal internal standard (IS) with a +3 Da mass shift, preventing crosstalk in bioanalytical assays.[2]

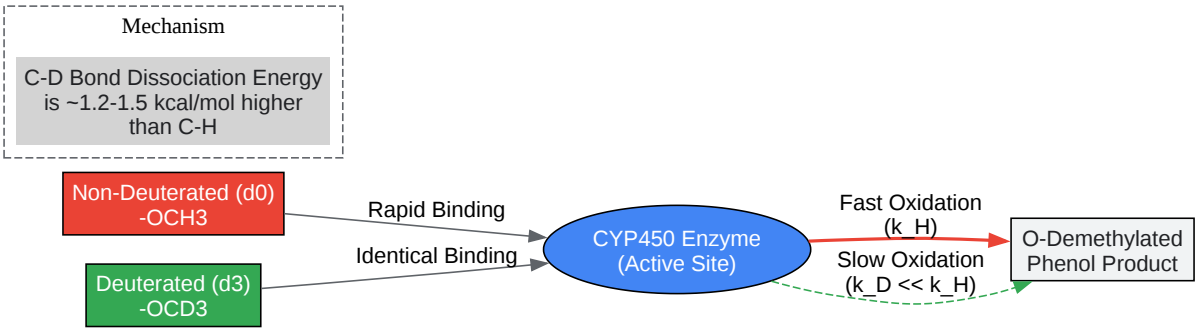
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Chemical Identity & Structural Logic[2]

Feature	Non-Deuterated Standard (d0)	Deuterated Variant (d3)
Formula		
MW	200.62 g/mol	~203.64 g/mol
Key Modification	(Methoxy)	(Trideuteromethoxy)
Primary Utility	Synthesis intermediate	Metabolic probe, MS Standard

Mechanistic Diagram: Deuterium Kinetic Isotope Effect

The following diagram illustrates why the d3-variant is superior for metabolic stability. The C-D bond is shorter and stronger than the C-H bond, significantly increasing the activation energy required for CYP450 oxidative cleavage.[2]



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Figure 1: Comparative metabolic pathway showing the retardation of O-demethylation in the d3-variant due to higher bond dissociation energy.

Comparative NMR Characterization

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The most critical validation of the d3-product is the absence of specific signals in

H NMR and the splitting of signals in

C NMR.[2]

A. Proton NMR (H) – The "Silent" Methoxy

In the non-deuterated parent, the methyl ester (

) and the ether methoxy (

) often appear as two singlets in the 3.8–3.9 ppm range. In the d3-variant, the ether signal disappears completely.

Chemical Shift ( )	Multiplicity	Integration (d0)	Integration (d3)	Structural Assignment
7.75	d, Hz	1H	1H	Ar-H (C6)
7.38	dd, Hz	1H	1H	Ar-H (C4)
6.92	d, Hz	1H	1H	Ar-H (C3)
3.89	Singlet	3H	0H (Silent)	Ar-OCH (Ether)
3.87	Singlet	3H	3H	-COOCH (Ester)

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Expert Insight: The disappearance of the singlet at 3.89 ppm is the primary purity assay.[2] Any residual signal here represents non-deuterated impurity (

,

, or

).

B. Carbon NMR (C) – Isotope Shifts & Coupling

Deuterium has a nuclear spin of

.[2] This causes the attached carbon to split into a multiplet (

) and shift upfield (Isotope Shift).[2]

Carbon Type	(d0) ppm	(d3) ppm	Signal Appearance (d3)	Physics (Causality)
Ar-OCD	~56.2	~55.5	Septet (Hz)	Coupling to 3 Deuteriums ( )
Ar-C-OMe	~158.0	~157.9	Singlet (minor shift)	-Isotope shift (2 bonds away)
-COOCH	~52.3	~52.3	Singlet	Unaffected (remote from label)

Experimental Protocols

Protocol A: NMR Acquisition for Isotopic Purity

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Use this protocol to validate the % Deuteration (

-enrichment).

- Sample Prep: Dissolve 10 mg of **Methyl 5-chloro-2-methoxy-d3-benzoate** in 0.6 mL CDCl

  (Chloroform-d).

  - Note: Avoid DMSO-d6 if possible, as its water peak can sometimes interfere with the methoxy region depending on water content.

- Instrument: 400 MHz (minimum) NMR Spectrometer.

- Parameters:

  - Pulse Angle: 30°

  - Relaxation Delay (D1):

    10 seconds.

    - Reasoning: Methyl groups have long T1 relaxation times.[2] Short D1 leads to under-integration, skewing purity calculations.

  - Scans (NS): 16 (1H), 1024 (13C).[2]

- Processing:

  - Calibrate TMS to 0.00 ppm or residual CHCl

    to 7.26 ppm.[2]

  - Integrate the Ester Methyl (3.87 ppm) and set value to 3.00.[2]

  - Integrate the Ether Methoxy region (3.89 ppm).[2]

- Calculation:

  [2]

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Protocol B: LC-MS Internal Standard Setup

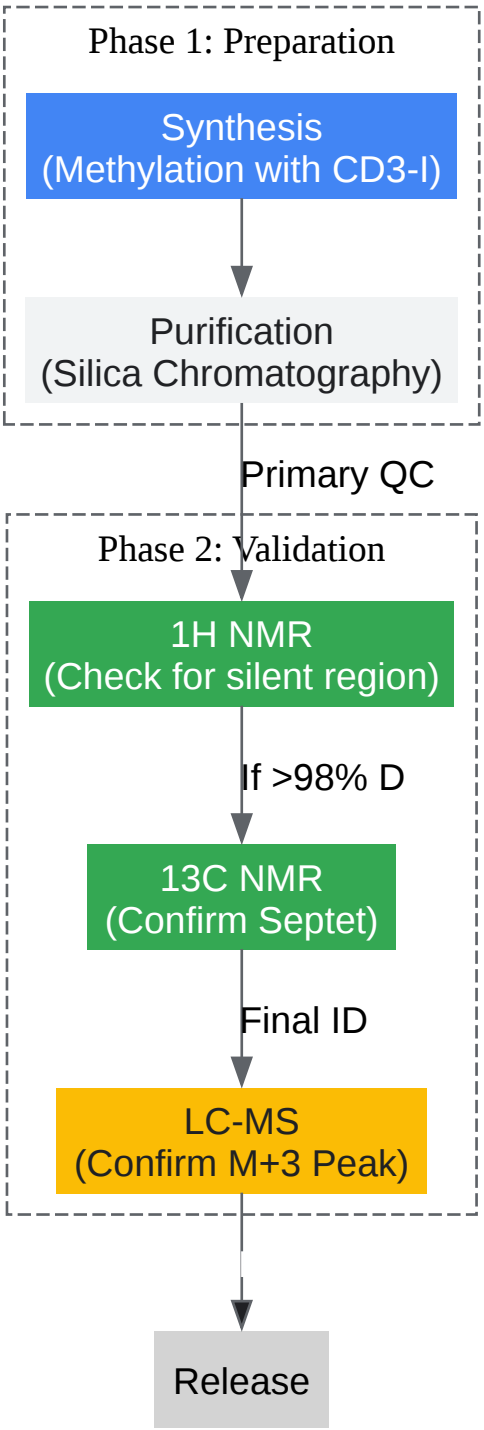
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm).[2]
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.[2]
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: ESI+ (Electrospray Ionization, Positive Mode).[2]
- Expected Ions:
  - d0-Standard:

    m/z (approx).[2]
  - d3-Standard:

    m/z.[2]
  - Note: The +3 Da shift places the internal standard outside the isotopic envelope of the analyte, ensuring accurate quantification.[2]

Characterization Workflow Visualization

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Figure 2: Step-by-step workflow for validating the isotopic purity and identity of the product.

References

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